

Mechanism of Action: From Serotonin to DGK α Inhibition

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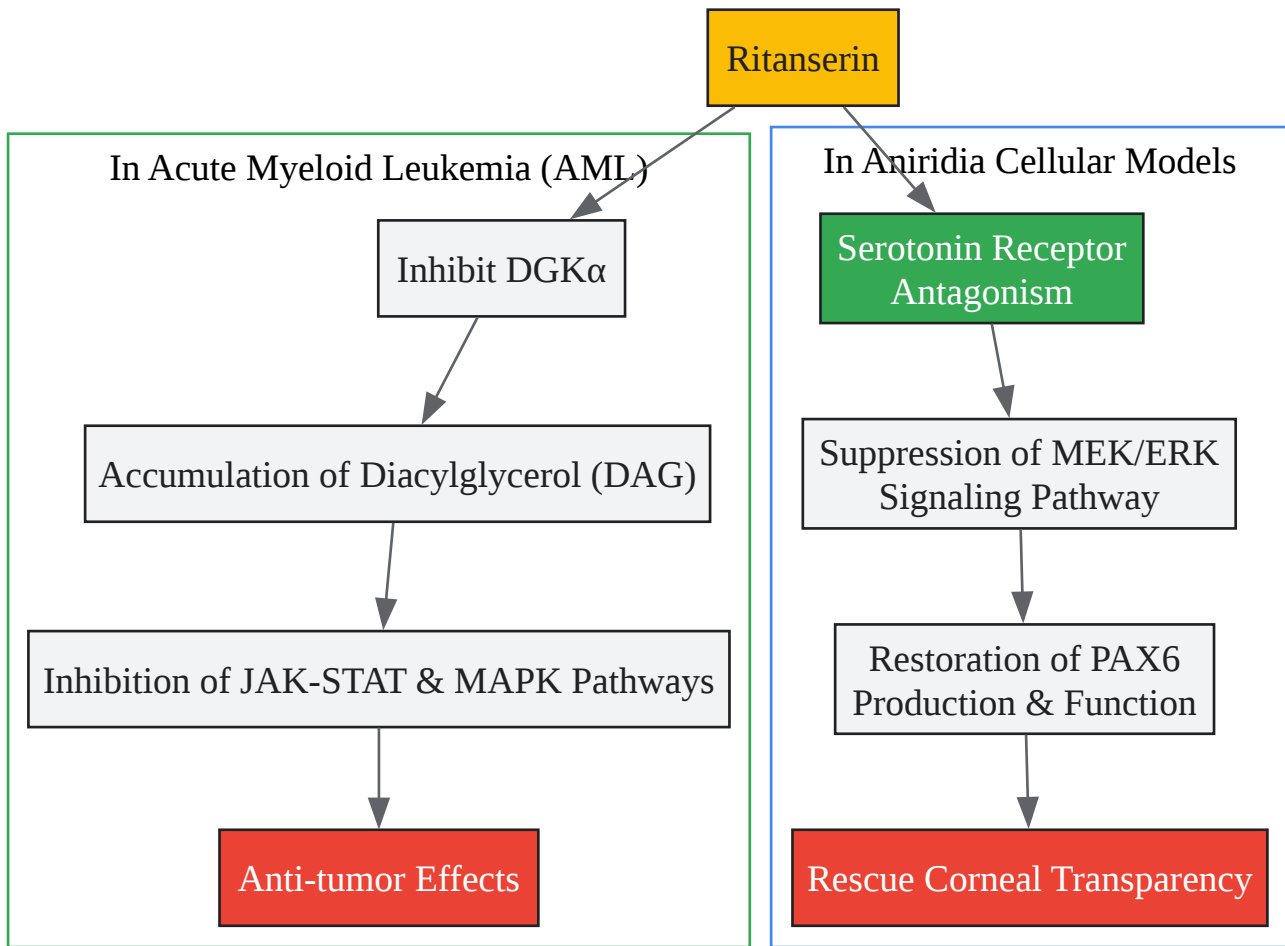
Compound Focus: Ritanserin

CAS No.: 87051-43-2

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Ritanserin's mechanism varies by biological context. The following diagram illustrates its two primary, context-dependent mechanisms of action.



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Overview of Key Experimental Evidence

The following table summarizes the methodologies and key findings from pivotal studies on **ritanserin**.

Disease Model	Experimental Model & Cell Lines	Key In-Vitro Methods	Key In-Vivo Model	Major Findings
Acute Myeloid Leukemia (AML) [1]	Cell lines: Kasumi-1, KG-1 α ; Primary human AML cells [1]	CCK-8 cell viability assay, Annexin V/PI apoptosis assay,	NOD-PRKDC/IL-2RG/mouse xenograft [1]	Inhibited cell proliferation, induced apoptosis; suppressed tumor growth in vivo; DGK α expression

Disease Model	Experimental Model & Cell Lines	Key In-Vitro Methods	Key In-Vivo Model	Major Findings
		Western blotting [1]		correlated with poor survival [1].
Glioblastoma & Melanoma [2]	Not specified in detail; research referenced as identifying ritanserin's role [2]	Not specified in detail [2]	Not specified [2]	Acts as a potent DGK α inhibitor; potential for treating specific cancer types [2].
Congenital Aniridia [3]	Mutant human limbal epithelial cells (LECs) [3]	qPCR, Western blotting, cell migration assays [3]	Not applicable (in-vitro study) [3]	Rescued PAX6 haploinsufficiency, improved cell migration, restored target gene expression via MEK/ERK pathway suppression [3].
Aniridia-associated Keratopathy [4]	Primary human limbal stromal cells (LSCs) from aniridia patients and healthy subjects [4]	qPCR, Western blotting [4]	Not applicable (in-vitro study) [4]	Altered expression of PAX6, TGF- β 1, and keratocyte markers; potential impact on corneal stromal wound healing [4].

Research Applications and Potential

Ritanserin is being investigated for repurposing in several areas:

- **Oncology:** Primarily for its DGK α inhibitory activity, which blocks pro-survival signals in cancer cells and enhances antitumor immunity [1] [5] [2].
- **Ophthalmology:** For congenital aniridia and aniridia-associated keratopathy, where it restores PAX6 function and improves corneal transparency [4] [3].
- **Neuroscience:** Its potent 5-HT_{2a/2c} antagonism remains a valuable tool for probing serotonin systems, despite its discontinued clinical development for psychiatric use [2] [6].

Important Research Considerations

For your work, note that **ritanserin** is **not an approved drug** and is used **for research purposes only** [2] [7]. Its affinity for multiple targets (polypharmacology) requires careful experimental design, including the use of selective controls like ketanserin to distinguish 5-HT_{2a} effects from DGK α effects [5].

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